

TCS PIM-1 1: A Technical Guide for Researchers

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Compound of Interest

Compound Name: TCS PIM-1 1

Cat. No.: B15615689

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CAS Number: 491871-58-0

This technical guide provides an in-depth overview of **TCS PIM-1 1**, a potent and selective inhibitor of the PIM-1 kinase, for researchers, scientists, and drug development professionals. This document outlines its biochemical properties, key signaling pathways, and detailed experimental protocols.

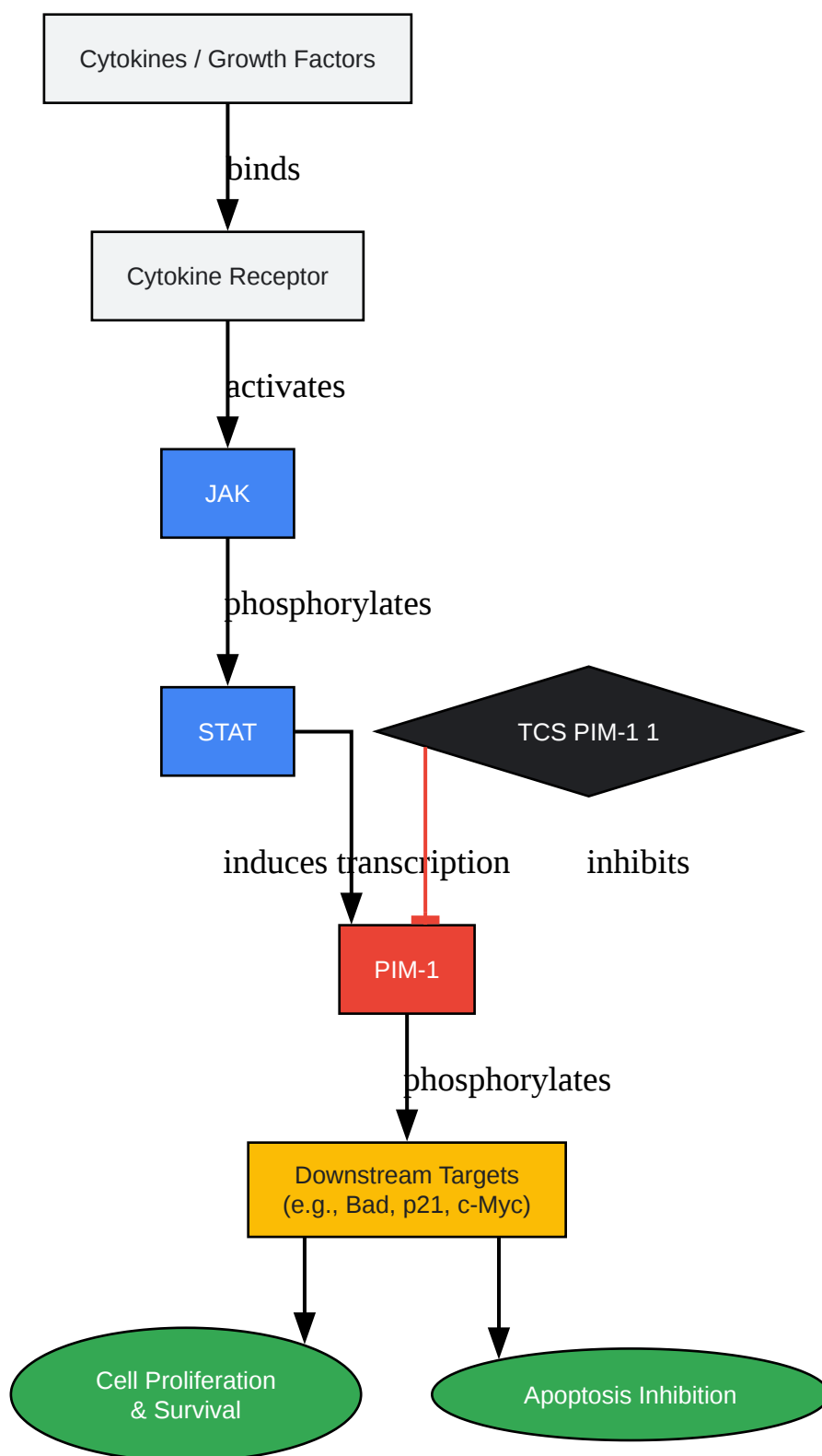
Core Properties and Quantitative Data

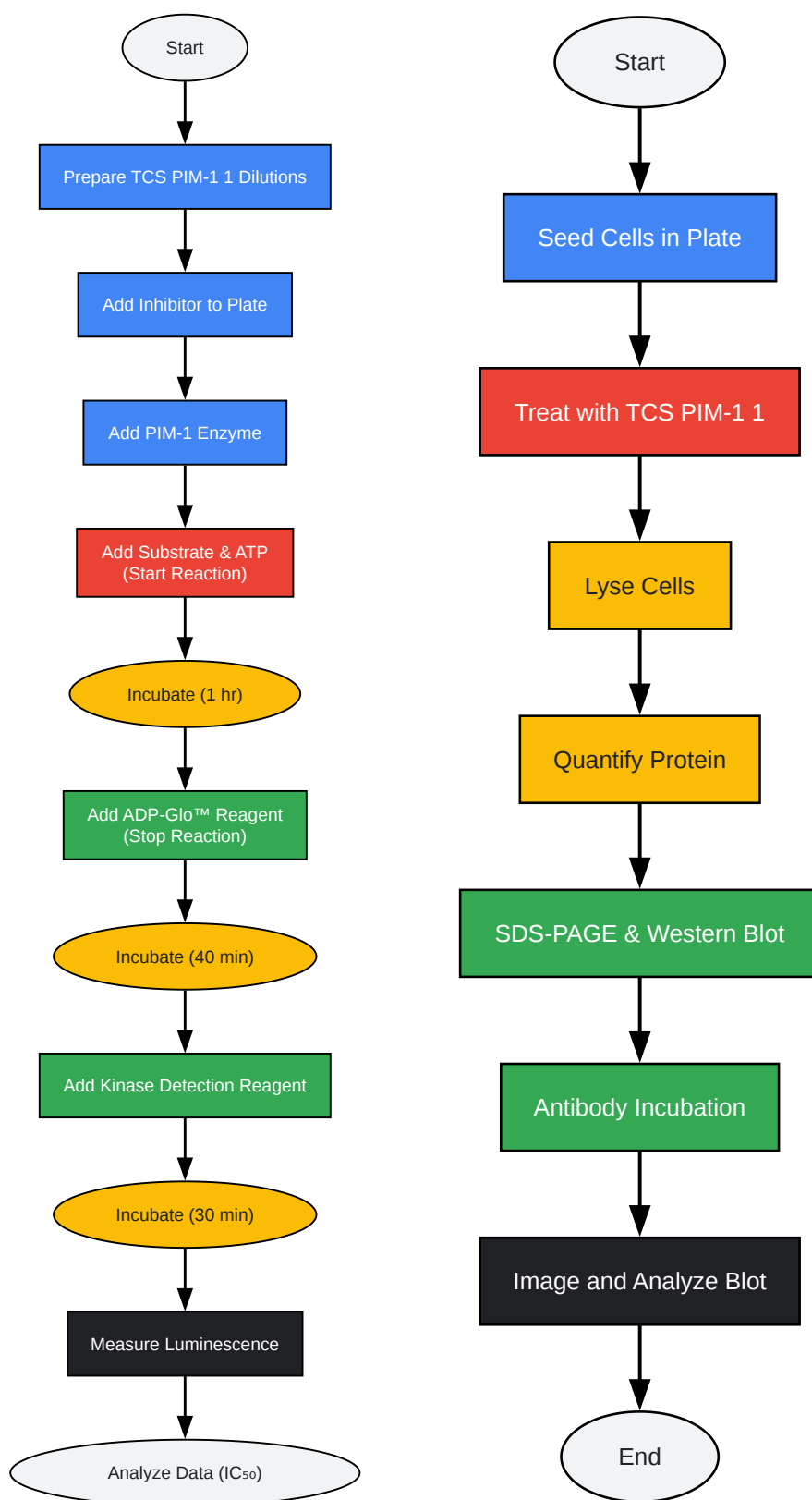
TCS PIM-1 1 is an ATP-competitive inhibitor of the PIM-1 kinase, a serine/threonine kinase involved in the regulation of cell cycle progression and apoptosis.^{[1][2][3]} It exhibits high selectivity for PIM-1 over other related kinases.

Property	Value	Source
CAS Number	491871-58-0	[1] [2]
Molecular Formula	C ₁₈ H ₁₁ BrN ₂ O ₂	[2]
Molecular Weight	367.2 g/mol	[2]
IC ₅₀ (PIM-1)	50 nM	[4] [5]
IC ₅₀ (PIM-2)	>20,000 nM	[4]
IC ₅₀ (MEK1/2)	>20,000 nM	[4]
Mechanism of Action	ATP-competitive	[1]
Solubility	Soluble in DMSO	[2]

PIM-1 Signaling Pathways

PIM-1 is a key downstream effector of the JAK/STAT signaling pathway, which is activated by various cytokines and growth factors. Once expressed, PIM-1 phosphorylates a range of downstream targets, thereby regulating cellular processes like proliferation, survival, and apoptosis.





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References

- 1. abmole.com [abmole.com]
- 2. rndsystems.com [rndsystems.com]
- 3. caymanchem.com [caymanchem.com]
- 4. selleck.co.jp [selleck.co.jp]
- 5. TCS PIM-1 1 | Pim | TargetMol [targetmol.com]
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